

The DFHBI-Spinach Aptamer Interaction: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *DFHBI*
CAS No.: *1241390-29-3*
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An in-depth exploration of the fluorogenic **DFHBI**-Spinach aptamer system, detailing its mechanism, quantitative characteristics, experimental protocols, and applications in cellular and molecular biology.

This technical guide provides a comprehensive overview of the interaction between the fluorophore 3,5-difluoro-4-hydroxybenzylidene imidazolinone (**DFHBI**) and the Spinach RNA aptamer. Developed as a genetically encodable tool for RNA imaging, this system has become invaluable for researchers in molecular biology, synthetic biology, and drug development. This document outlines the core principles of the **DFHBI**-Spinach interaction, presents key quantitative data, provides detailed experimental methodologies, and illustrates fundamental workflows.

Core Principles of the DFHBI-Spinach Interaction

The Spinach aptamer is a synthetically derived RNA sequence, originally identified through an in vitro evolution process known as Systematic Evolution of Ligands by EXponential enrichment (SELEX).[1] This aptamer was specifically selected for its ability to bind to **DFHBI**, a synthetic analog of the chromophore found in Green Fluorescent Protein (GFP).[1]

In its unbound state, **DFHBI** is essentially non-fluorescent.[2] Upon binding to a correctly folded Spinach aptamer, **DFHBI** becomes conformationally restricted and dehydrated within a specific binding pocket.[1] This environment shields the fluorophore from non-radiative decay pathways, leading to a significant enhancement of its fluorescence, emitting a green light upon excitation.[1][2]

The structural basis for this fluorescence activation is a unique G-quadruplex motif within the Spinach aptamer.[2][3] The **DFHBI** molecule intercalates between a base triple and this G-quadruplex, which provides a planar and rigidifying platform essential for fluorescence.[2][3] This interaction is highly specific, and the structural integrity of the G-quadruplex is critical for high-affinity binding and fluorescence activation.[2]

Several iterations and variations of the Spinach aptamer have been developed to enhance its properties. Spinach2 offers improved folding and thermostability, while "Baby Spinach" is a miniaturized version.[2][4] Another related aptamer, "Broccoli," was also developed for robust performance in cellular environments.[5] More recently, "iSpinach" was engineered with increased folding efficiency and thermal stability.[4][6]

Quantitative Data Summary

The following tables summarize key quantitative parameters of the **DFHBI**-Spinach interaction and its variants, providing a comparative reference for experimental design.

Parameter	Value	Aptamer Variant	Notes
Binding Affinity (Kd)	0.53 - 1.18 μ M	Spinach (WT)	Determined by fluorescence titration and pull-down assays. [7]
~7.9 μ M	Baby Spinach	Determined for the DFHBI/bSP complex. [8]	
Spectral Properties			
Excitation Maximum	447 nm	Spinach2-DFHBI	These spectral properties are not ideally matched to standard GFP filter sets.[9]
Emission Maximum	501 nm	Spinach2-DFHBI	The fluorescence is characterized as bluish-green.[9]
Photophysical Properties			
Quantum Yield	0.72	Spinach-DFHBI	Comparable to that of some fluorescent proteins.[1]
Fluorescence Lifetime	4.0 $\pm$ 0.1 ns	Spinach-DFHBI	This lifetime is irrespective of the extent of photoconversion.[10] [11][12]
Thermodynamics			
Binding Enthalpy (Δ H)	-9 kcal/mol	Spinach (WT)	Indicates an exothermic binding process.[7]

Experimental Protocols

Detailed methodologies for key experiments involving the **DFHBI**-Spinach system are provided below.

In Vitro Transcription of Spinach Aptamers

This protocol is for the production of Spinach RNA aptamers from a linear DNA template using T7 RNA polymerase.

Materials:

- Linear DNA template containing the T7 promoter followed by the Spinach aptamer sequence.
- T7 RNA Polymerase.
- Ribonucleotide triphosphates (NTPs: ATP, GTP, CTP, UTP).
- Transcription buffer (typically contains Tris-HCl, MgCl₂, DTT, and spermidine).
- DNase I (RNase-free).
- Nuclease-free water.
- Purification tools (e.g., polyacrylamide gel electrophoresis (PAGE) supplies or spin columns).

Procedure:

- Assemble the transcription reaction on ice by combining the transcription buffer, NTPs, linear DNA template, and T7 RNA polymerase.
- Incubate the reaction at 37°C for 2-4 hours.
- Add DNase I to the reaction mixture and incubate for an additional 15 minutes at 37°C to digest the DNA template.
- Purify the transcribed RNA using denaturing PAGE or a suitable RNA purification kit.
- Elute the RNA in nuclease-free water or an appropriate buffer.

- Quantify the RNA concentration using a spectrophotometer.

In Vitro Fluorescence Turn-On Assay

This assay measures the fluorescence enhancement of **DFHBI** upon binding to the Spinach aptamer.

Materials:

- Purified Spinach aptamer RNA.
- **DFHBI** stock solution (in DMSO).
- Folding buffer (e.g., HEPES buffer containing KCl and MgCl₂).[\[13\]](#)
- 384-well microplate.[\[13\]](#)
- Plate reader with fluorescence detection capabilities.

Procedure:

- RNA Folding: Dilute the purified Spinach RNA in the folding buffer. Heat the solution to 90°C for 1 minute and then cool on ice to facilitate proper folding.[\[13\]](#)
- Binding Reaction: In a microplate well, combine the folded RNA with **DFHBI** to the desired final concentrations. Incubate at room temperature for 15 minutes to allow for binding.[\[13\]](#)
- Fluorescence Measurement: Measure the fluorescence intensity using a plate reader with excitation and emission wavelengths appropriate for the **DFHBI**-Spinach complex (e.g., excitation at ~470 nm and emission at ~525 nm).[\[13\]](#)
- Data Analysis: To determine the dissociation constant (K_d), perform a titration experiment by varying the concentration of **DFHBI** while keeping the RNA concentration constant and fitting the resulting fluorescence data to a binding curve.[\[14\]](#)

Live-Cell Imaging of Spinach-Tagged RNAs

This protocol outlines the general steps for visualizing Spinach-tagged RNAs in living cells.

Materials:

- Mammalian cells cultured on glass-bottom dishes or coverslips.
- Expression plasmid encoding the RNA of interest tagged with the Spinach aptamer.
- Transfection reagent.
- Cell culture medium.
- **DFHBI** or a cell-permeable derivative like **DFHBI-1T**.[\[15\]](#)
- Fluorescence microscope with appropriate filter sets.

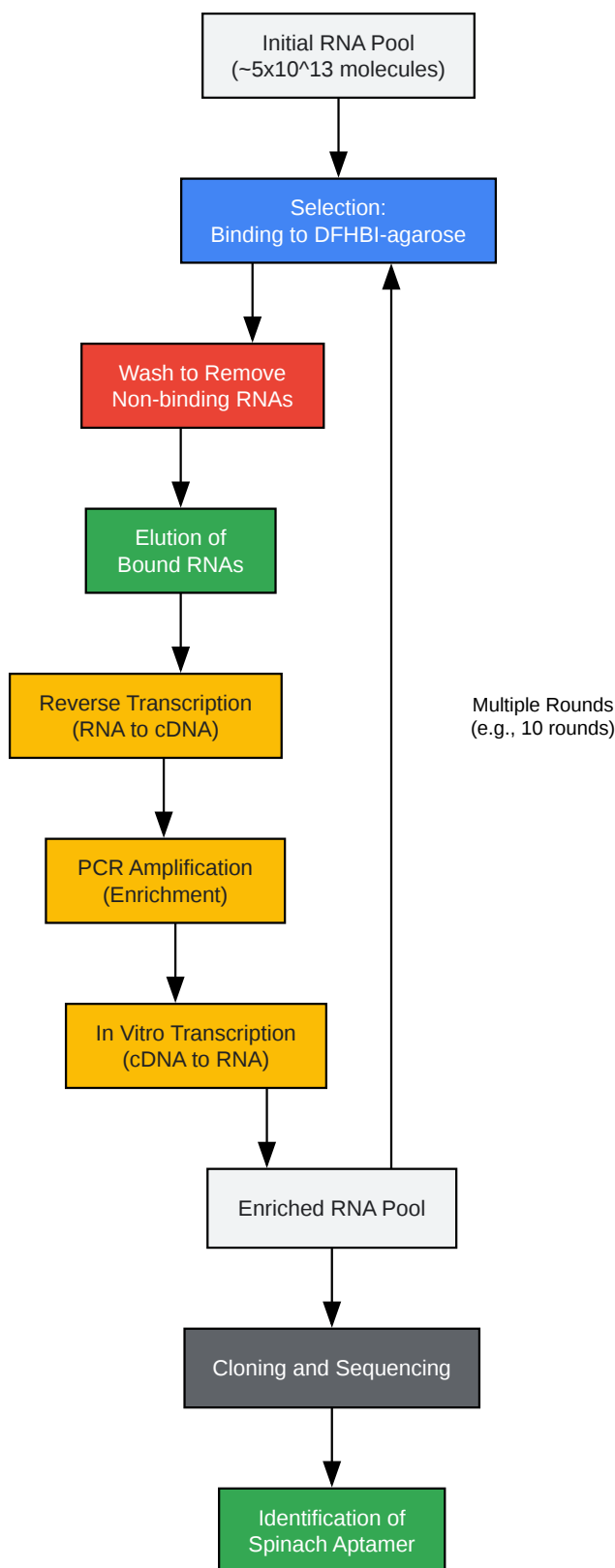
Procedure:

- Transfection: Transfect the cells with the Spinach-tagged RNA expression plasmid using a suitable transfection reagent according to the manufacturer's protocol.
- Expression: Allow the cells to express the tagged RNA for 24-48 hours.
- Labeling: Add **DFHBI** or **DFHBI-1T** to the cell culture medium at a final concentration typically ranging from 20 μ M to 200 μ M and incubate for 45-90 minutes at 37°C.[\[13\]](#)[\[15\]](#)
- Imaging: Mount the cells on the fluorescence microscope. Illuminate the sample with blue light and capture the green fluorescence emission. To mitigate photobleaching and fluorophore dissociation, use a low-repetition illumination scheme.[\[10\]](#)[\[11\]](#)[\[12\]](#)
- Image Analysis: Analyze the captured images to determine the localization and dynamics of the tagged RNA.

Visualizing Core Concepts and Workflows

The following diagrams, generated using the DOT language, illustrate key processes related to the **DFHBI**-Spinach system.

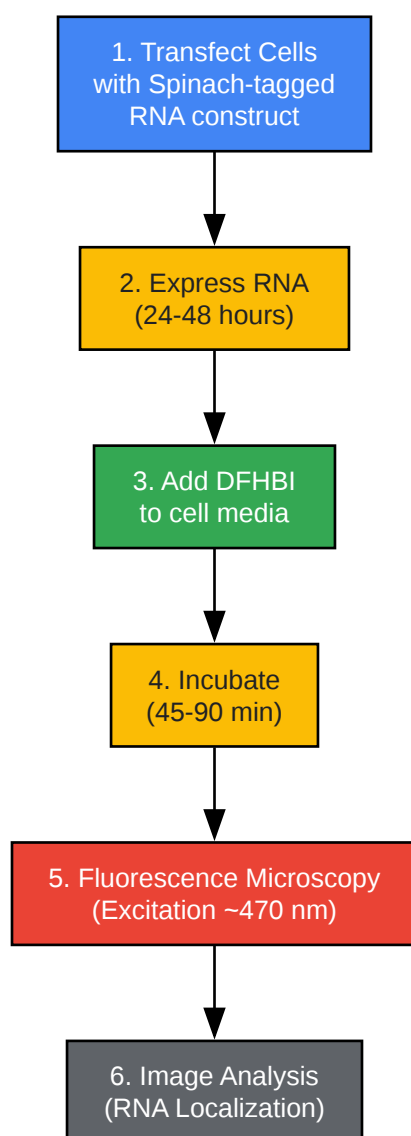
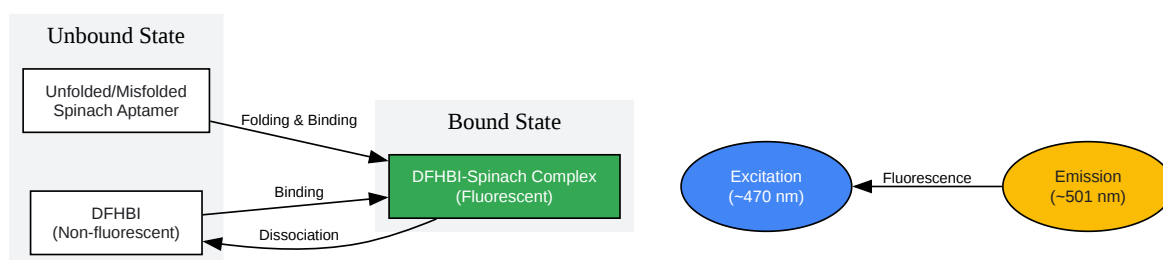
SELEX Workflow for Spinach Aptamer Discovery



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Caption: Workflow of the SELEX process used to isolate the Spinach RNA aptamer.

Mechanism of DFHBI Fluorescence Activation



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References

- 1. Spinach aptamer - Wikipedia [en.wikipedia.org]
- 2. Structural basis for activity of highly efficient RNA mimics of green fluorescent protein - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. Spinach RNA aptamer detects lead (II) with high selectivity - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 4. Crystal structure and fluorescence properties of the iSpinach aptamer in complex with DFHBI - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 5. ProtocolsBroccoliAptamerInVitroAssays < Lab < TWiki [barricklab.org]
- 6. researchgate.net [researchgate.net]
- 7. Systematic reconstruction of binding and stability landscapes of the fluorogenic aptamer spinach - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 8. researchgate.net [researchgate.net]
- 9. pubs.acs.org [pubs.acs.org]
- 10. Understanding the Photophysics of the Spinach-DFHBI RNA Aptamer-Fluorogen Complex to Improve Live Cell RNA Imaging - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 11. ngdc.cncb.ac.cn [ngdc.cncb.ac.cn]
- 12. pubs.acs.org [pubs.acs.org]
- 13. Use of Baby Spinach and Broccoli for imaging of structured cellular RNAs - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 14. Spinach aptamer [aptamer.ribocentre.org]
- 15. Evaluating DFHBI-Responsive RNA Light-Up Aptamers as Fluorescent Reporters for Gene Expression - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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